

A Comprehensive Technical Guide to 2-Methyl-4-phenoxyaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methyl-4-phenoxyaniline

Cat. No.: B173268

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For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Methyl-4-phenoxyaniline is an aromatic amine and a diaryl ether derivative that serves as a versatile building block in organic synthesis. Its structural motif is of significant interest in medicinal chemistry and materials science. This document provides a detailed overview of its chemical properties, synthesis, potential applications, and safety information, tailored for professionals in research and development.

Chemical and Physical Properties

2-Methyl-4-phenoxyaniline, a substituted aniline, possesses a unique combination of a nucleophilic amino group and an electron-rich aromatic system, making it a valuable intermediate. Its core physical and chemical properties are summarized below.

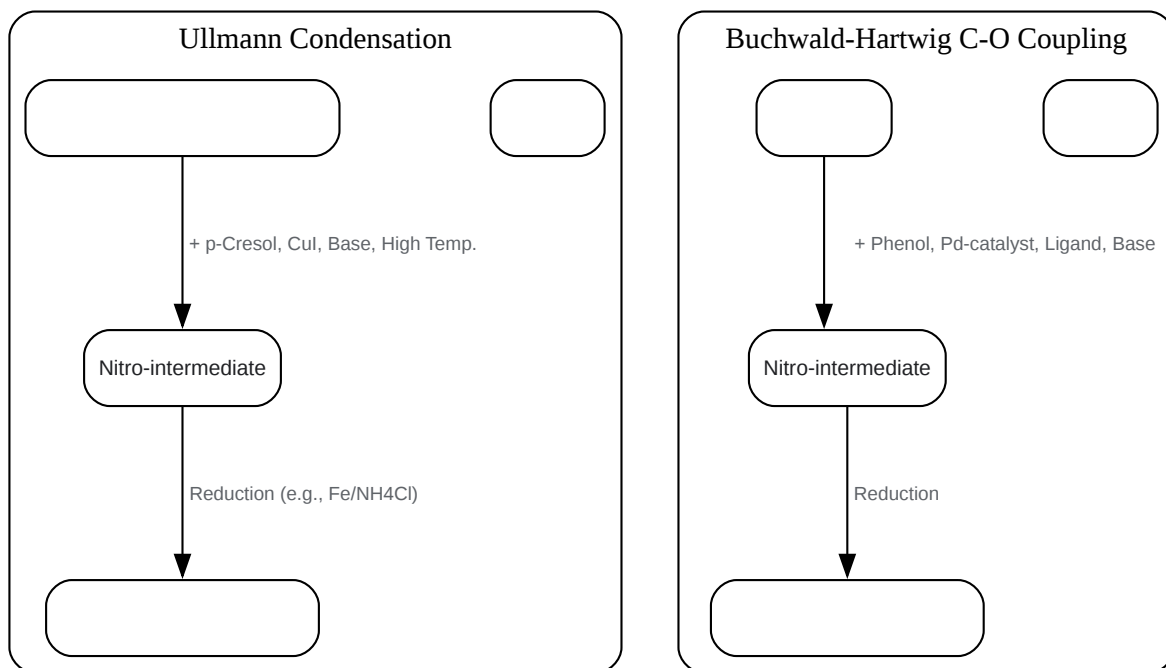
Property	Value	Reference
CAS Number	13024-16-3	[1] [2]
Molecular Formula	C13H13NO	[1]
Molecular Weight	199.25 g/mol	[1]
Appearance	Solid (form may vary)	-
SMILES	<chem>Nc1ccc(cc1C)Oc1ccccc1</chem>	[2]
MDL Number	MFCD08688317	[1]

Synthesis of 2-Methyl-4-phenoxyaniline

The synthesis of **2-Methyl-4-phenoxyaniline** primarily involves two key steps: the formation of a diaryl ether bond and the reduction of a nitro group. The most common methods for creating the C-O ether linkage are the Ullmann condensation and the Buchwald-Hartwig amination.[\[3\]](#)

Synthetic Pathways

The general synthetic strategy involves coupling an appropriately substituted phenol with an aryl halide, followed by the reduction of an intermediate nitro compound.[\[3\]](#)



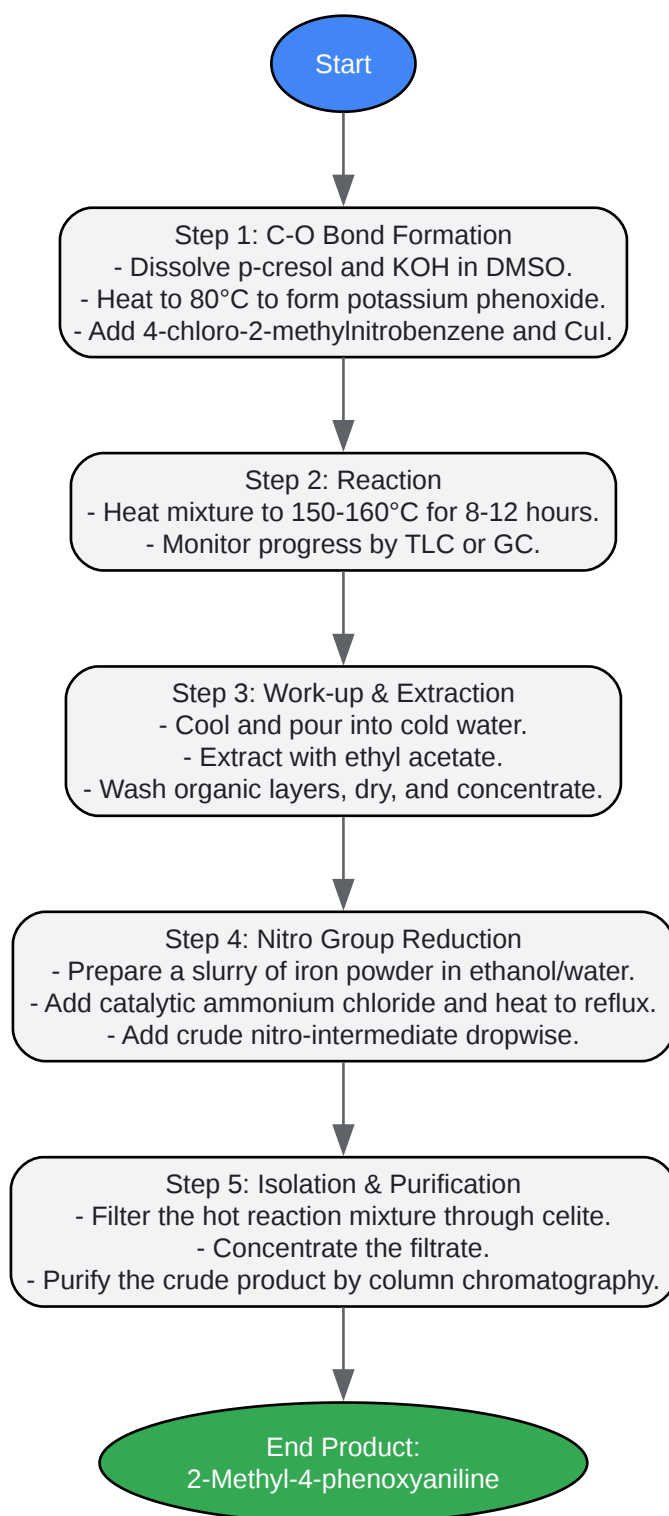
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Caption: Comparative synthetic pathways for **2-Methyl-4-phenoxyaniline**.

While the Ullmann condensation is a classic, cost-effective method using copper catalysts, it often requires high reaction temperatures (above 150°C).[3] The palladium-catalyzed Buchwald-Hartwig reaction typically proceeds under milder conditions and has a broader substrate scope, which can be advantageous for large-scale production, especially with sensitive functional groups.[3]

Experimental Protocol: Ullmann Condensation Route

The following is a representative protocol for the synthesis of **2-Methyl-4-phenoxyaniline** via the Ullmann condensation.



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Caption: Experimental workflow for the synthesis of **2-Methyl-4-phenoxyaniline**.

Step 1: C-O Bond Formation (Ullmann Condensation)[3]

- In a reaction vessel, dissolve p-cresol (1.1 equivalents) and potassium hydroxide (1.5 equivalents) in a suitable high-boiling polar solvent like DMSO.
- Stir the mixture and heat to approximately 80°C to facilitate the formation of the potassium phenoxide salt.[3]
- Add 4-chloro-2-methylnitrobenzene (1.0 equivalent) and copper(I) iodide (0.1 equivalents) to the mixture.[3]
- Heat the reaction mixture to 150-160°C and maintain for 8-12 hours, monitoring the reaction's progress by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).[3]
- After completion, cool the mixture to room temperature and pour it into cold water.
- Extract the product with a suitable organic solvent (e.g., ethyl acetate or toluene).[3]
- Wash the combined organic layers with water and brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the crude nitro-intermediate.[3]

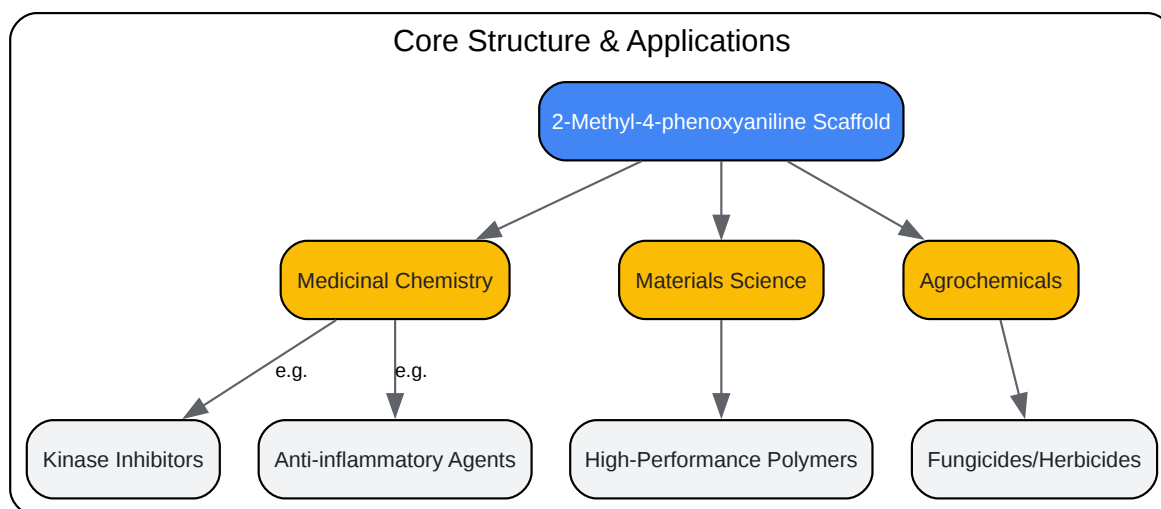
Step 2: Nitro Group Reduction[3]

- In a separate flask, prepare a slurry of iron powder (3-5 equivalents) in a mixture of ethanol and water.
- Add a catalytic amount of ammonium chloride (0.2 equivalents) and heat the mixture to reflux (approximately 80°C).[3]
- Dissolve the crude nitro-intermediate from the previous step in ethanol and add it dropwise to the refluxing iron slurry.[3]
- Monitor the reduction by TLC until the starting material is consumed.
- Filter the hot reaction mixture through a pad of celite to remove the iron salts.
- Concentrate the filtrate under reduced pressure.
- The resulting crude product can be purified by column chromatography on silica gel to yield pure **2-Methyl-4-phenoxyaniline**.

Applications in Drug Development and Research

Phenoxyaniline and its derivatives are a significant class of compounds in medicinal chemistry. [4] The diaryl ether linkage provides a stable and versatile scaffold for developing molecules with tailored pharmacokinetic and electronic properties.[4] This structural motif is found in compounds with a broad spectrum of biological activities.[4]

Derivatives of phenoxyaniline have been investigated for their potential to inhibit various enzymes and signaling pathways implicated in diseases such as cancer and inflammation.[4][5] For example, phenoxyaniline is an intermediate in the synthesis of the anti-inflammatory drug Nimesulide.[5] The core structure serves as a valuable starting point for creating new therapeutic agents.[5] While specific pathways for **2-Methyl-4-phenoxyaniline** are not extensively documented, its structural similarity to known kinase inhibitors suggests its potential as a scaffold in this area.



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Caption: Potential applications derived from the **2-Methyl-4-phenoxyaniline** scaffold.

Safety and Handling

2-Methyl-4-phenoxyaniline is classified as an irritant.^[1] Appropriate safety precautions should be taken when handling this compound.

Hazard Identification

Hazard Statement	Code	Reference
May cause an allergic skin reaction.	H317	^[1]
Causes serious eye irritation.	H319	^[1]
Harmful if swallowed, in contact with skin, or if inhaled.	H302 + H312 + H332	^[6]
Suspected of causing genetic defects.	H341	^[6]

Recommended Safety Precautions

Precautionary Statement	Code	Reference
Wear protective gloves/protective clothing/eye protection/face protection.	P280	[7]
Avoid breathing mist or vapors.	P261	[6]
Wash skin thoroughly after handling.	P264	[6]
Do not eat, drink or smoke when using this product.	P270	[7]
IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	P305+P351+P338	[7]
IF SWALLOWED: Call a POISON CENTER or doctor if you feel unwell. Rinse mouth.	P301+P312+P330	[7]

It is essential to handle **2-Methyl-4-phenoxyaniline** in a well-ventilated area, preferably in a fume hood.[6] Store the compound in a tightly closed container in a cool, dry place.[8] Always consult the full Safety Data Sheet (SDS) from the supplier before use.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to 2-Methyl-4-phenoxyaniline]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b173268#2-methyl-4-phenoxyaniline-cas-number-and-properties>]

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